

# N-methyl-2-(4-nitrophenoxy)ethanamine: A Technical Safety Guide

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## Compound of Interest

Compound Name: *N-methyl-2-(4-nitrophenoxy)ethanamine*

Cat. No.: *B1315212*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data, physicochemical properties, and potential hazards associated with **N-methyl-2-(4-nitrophenoxy)ethanamine** (CAS No. 60814-17-7). Due to the limited availability of a complete, official Safety Data Sheet (SDS) for this specific compound, this document extrapolates potential hazards from data on structurally related aromatic nitro compounds. This information is intended for use by trained professionals in a laboratory or industrial setting.

## Compound Identification and Physicochemical Properties

**N-methyl-2-(4-nitrophenoxy)ethanamine** is a chemical intermediate that has been identified as an impurity in the synthesis of the antiarrhythmic drug, Dofetilide.<sup>[1]</sup> Its chemical structure features a nitrophenoxy moiety linked to an N-methylated ethanamine chain.

Table 1: Physicochemical Data for **N-methyl-2-(4-nitrophenoxy)ethanamine**

Property	Value	Source
CAS Number	60814-17-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	196.20 g/mol	<a href="#">[1]</a>

## Hazard Identification and Toxicological Profile

A specific toxicological profile for **N-methyl-2-(4-nitrophenoxy)ethanamine** is not readily available in the public domain. However, the toxicology of the broader class of aromatic nitro compounds is well-documented and serves as a critical reference for assessing potential hazards.

Aromatic nitro compounds are known to be acutely toxic and mutagenic, with many being suspected or established carcinogens.[\[4\]](#)[\[5\]](#) Their toxicity is often linked to the electron-withdrawing nature of the nitro group, which makes these compounds resistant to oxidative degradation.[\[4\]](#) The number and orientation of nitro groups on the aromatic ring can significantly influence the compound's toxicity.[\[6\]](#)

The primary mechanism of toxicity for many nitroaromatic compounds involves the enzymatic reduction of the nitro group to form reactive intermediates, such as nitroso and hydroxylamino derivatives. These intermediates can bind to cellular macromolecules, including DNA, leading to mutations and potential carcinogenicity.[\[4\]](#)[\[7\]](#)

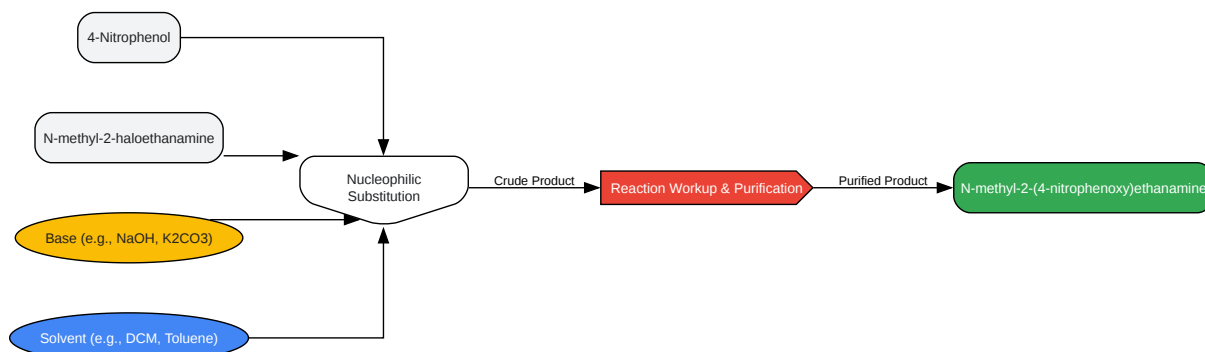
Table 2: General Hazards of Aromatic Nitro Compounds

Hazard	Description
Acute Toxicity	Harmful if swallowed, in contact with skin, or if inhaled.[8][9][10][11]
Skin Irritation	May cause skin irritation.[12][13]
Eye Irritation	May cause eye irritation.[12]
Mutagenicity/Carcinogenicity	Many nitroaromatic compounds are mutagenic and may cause cancer.[4][8]
Organ Damage	May cause damage to organs through prolonged or repeated exposure.[9]
Environmental Hazards	Very toxic to aquatic life with long-lasting effects.[8]

## Experimental Protocols

Detailed experimental protocols for the synthesis or toxicological evaluation of **N-methyl-2-(4-nitrophenoxy)ethanamine** are not publicly available. However, a general synthesis for a structurally similar compound, N-ethyl-2-(4-nitrophenoxy)ethanamine, involves the nucleophilic substitution between 4-nitrophenol and an appropriate N-alkylethanamine derivative under basic conditions.

General Synthesis Workflow (Hypothetical for **N-methyl-2-(4-nitrophenoxy)ethanamine**):

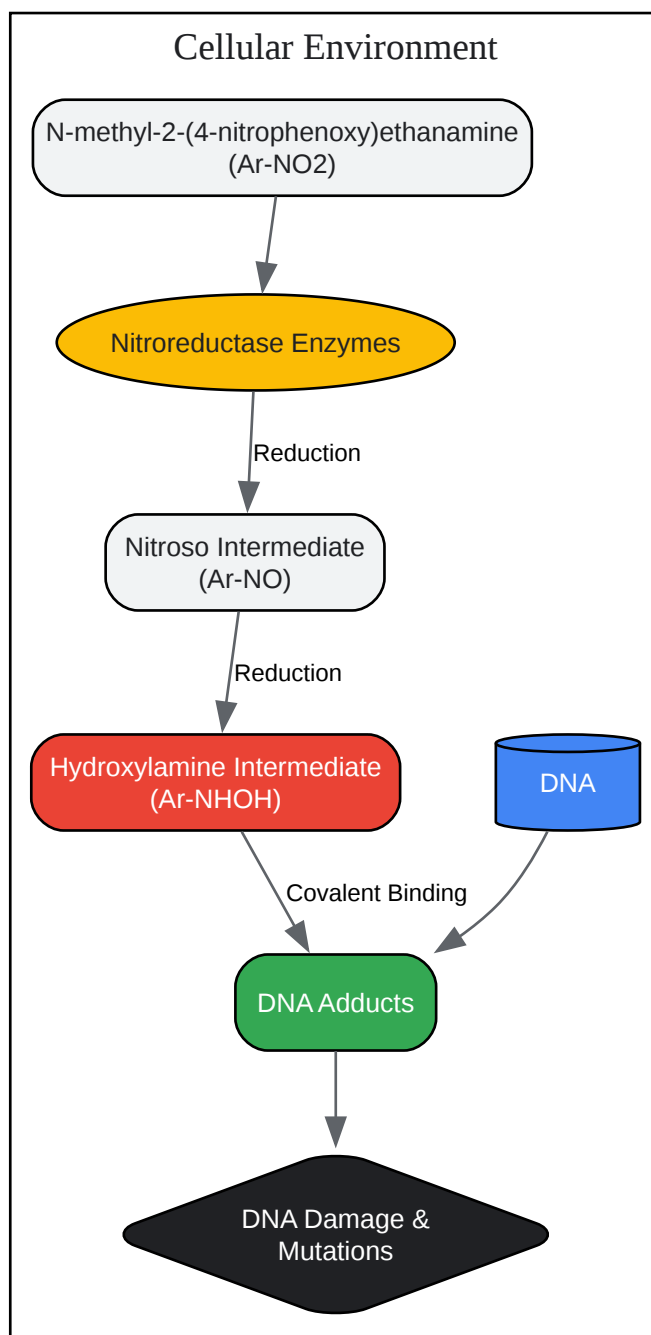


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A generalized workflow for the synthesis of **N-methyl-2-(4-nitrophenoxy)ethanamine**.

## Signaling Pathway of Toxicity

The toxicity of many nitroaromatic compounds is initiated by the metabolic reduction of the nitro group. This process can lead to the formation of reactive species that can damage DNA, a critical event in mutagenesis and carcinogenesis.



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Metabolic activation and DNA damage pathway for nitroaromatic compounds.

## Handling and Safety Precautions

Given the potential hazards associated with aromatic nitro compounds, strict safety protocols should be followed when handling **N-methyl-2-(4-nitrophenoxy)ethanamine**.

Table 3: Recommended Safety Precautions

Precaution	Details
Personal Protective Equipment (PPE)	Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and clothing to prevent skin exposure. <a href="#">[11]</a> A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced. <a href="#">[11]</a>
Engineering Controls	Use only in a well-ventilated area, preferably in a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible. <a href="#">[11]</a>
Handling	Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling. <a href="#">[11]</a>
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials. <a href="#">[13]</a>
Disposal	Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations. <a href="#">[11]</a>

## First Aid Measures

Table 4: First Aid Procedures

Exposure Route	Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[11]
Skin Contact	Wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.[11]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[11]
Ingestion	Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting.[10][11]

Disclaimer: This document is intended as a guide and is not a substitute for a formal Safety Data Sheet. All laboratory and industrial work should be conducted by trained professionals with a thorough understanding of the potential hazards and necessary safety precautions. Users should consult all available safety information and adhere to established safety protocols.

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